

Interpreting the Certificate of Analysis for Desipramine-d4: A Technical Guide

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Compound of Interest

Compound Name: Desipramine-d4

Cat. No.: B562986

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive framework for interpreting the Certificate of Analysis (C of A) for **Desipramine-d4**, a deuterated internal standard crucial for accurate bioanalytical and pharmacokinetic studies. This document outlines the key analytical techniques used to certify the identity, purity, and isotopic enrichment of **Desipramine-d4**, presenting detailed experimental protocols and data interpretation.

Overview of Desipramine-d4

Desipramine-d4 is a stable isotope-labeled version of Desipramine, a tricyclic antidepressant and an active metabolite of imipramine.^[1] The incorporation of four deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantification of Desipramine in biological matrices by mass spectrometry-based methods like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).^{[1][2][3][4]} Its use is critical for correcting for variability in sample preparation and instrument response, ensuring the accuracy and reliability of analytical data.

Quantitative Data Summary

A Certificate of Analysis for **Desipramine-d4** will typically provide key quantitative data to confirm its quality and suitability for research purposes. The following tables summarize representative data from commercially available **Desipramine-d4** reference standards.

Table 1: Identity and Physical Properties

Parameter	Specification
Chemical Name	5H-Dibenz[b,f]azepine-2,4,6,8-d4-5-propanamine, 10,11-dihydro-N-methyl-, monohydrochloride
CAS Number	61361-34-0[5][6]
Molecular Formula	C ₁₈ H ₁₉ D ₄ ClN ₂ [7]
Molecular Weight	306.87 g/mol [7]
Appearance	White to off-white solid[7]

Table 2: Purity and Isotopic Enrichment

Analytical Test	Result (Example 1)	Result (Example 2)
Purity by HPLC	99.6%[8]	98.93%[7]
Isotopic Enrichment	>98% atom D[8]	99.1%
¹ H-NMR	Conforms to structure[8]	Consistent with structure[7]
Mass Spectrometry (ESI+)	Conforms (shows peak at m/z = 271.23 [M+H] ⁺)[8]	N/A

Experimental Protocols

The following sections detail the methodologies for the key analytical techniques cited in a **Desipramine-d4** Certificate of Analysis.

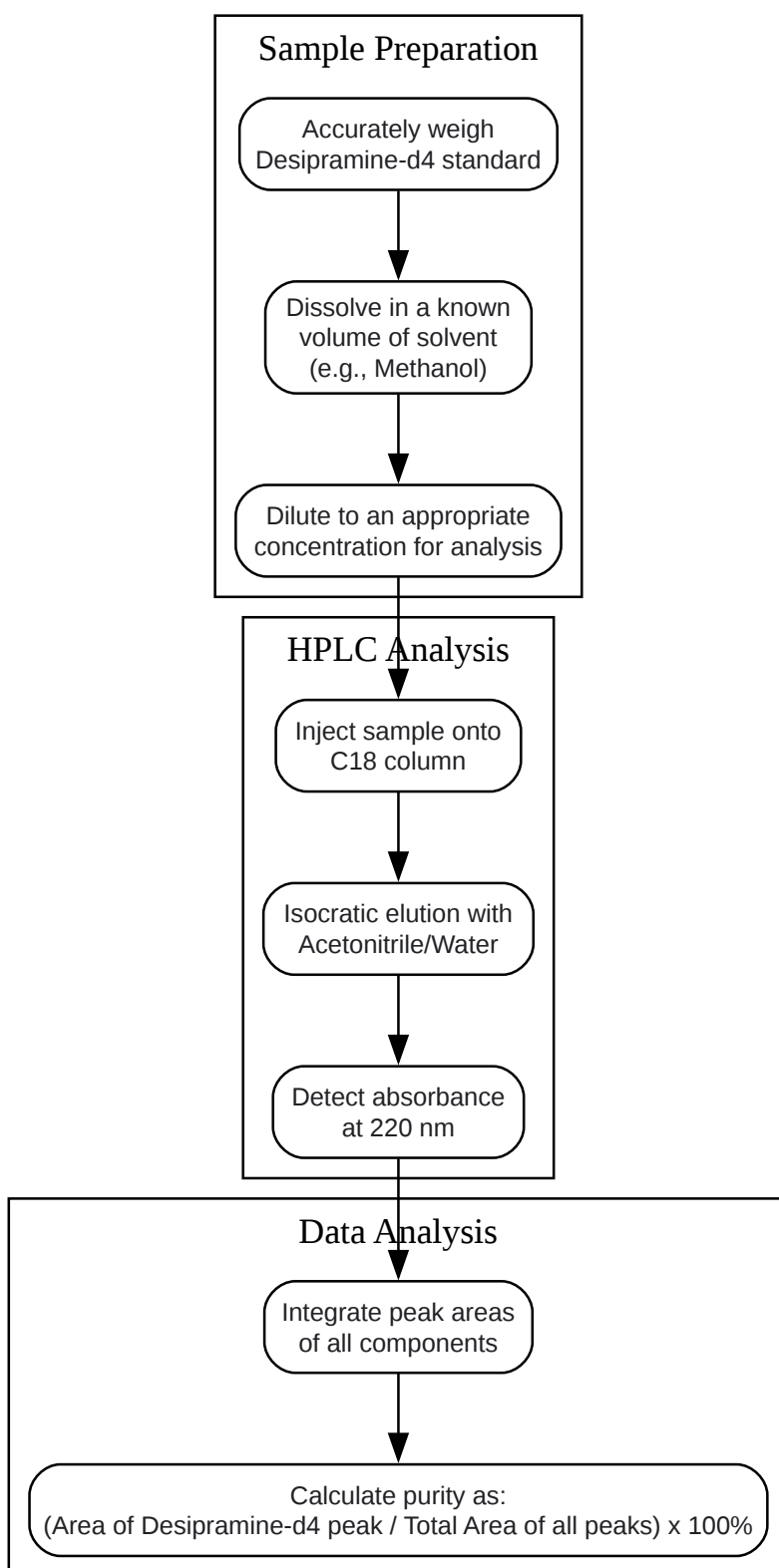
High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is a cornerstone technique for assessing the chemical purity of **Desipramine-d4**, separating it from any potential impurities.[9][10]

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., Luna C18, 250 mm x 4.6 mm, 5 μ m particle size) is commonly used.^[7]
- Mobile Phase: A mixture of acetonitrile and water (e.g., 70:30 v/v) is a typical mobile phase for the isocratic elution of Desipramine.^[7]
- Flow Rate: A flow rate of 1.0 mL/min is generally employed.^[7]
- Detection: UV detection at a wavelength of 220 nm or 251 nm.
- Sample Preparation: A stock solution of **Desipramine-d4** is prepared by accurately weighing the material and dissolving it in a suitable solvent, such as methanol or the mobile phase, to a known concentration.

Workflow for HPLC Purity Analysis:



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HPLC Purity Analysis Workflow.

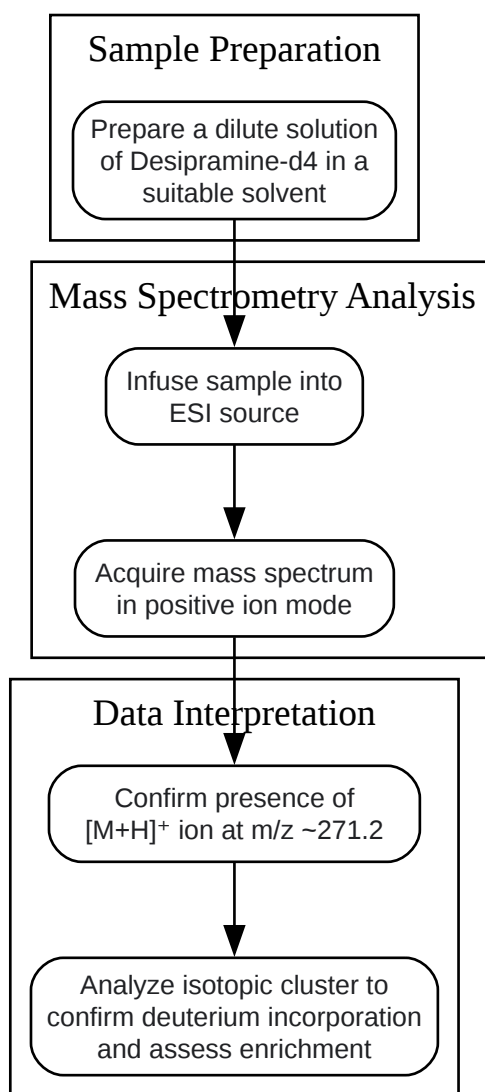
Mass Spectrometry (MS) for Identity Confirmation and Isotopic Enrichment

Mass spectrometry is employed to confirm the molecular weight of **Desipramine-d4** and to assess its isotopic enrichment. Electrospray ionization (ESI) is a common technique for this purpose.

Methodology:

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatograph (LC-MS).
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Analysis Mode: Full scan mode to determine the mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$. For **Desipramine-d4**, this is expected at approximately m/z 271.2.
- Sample Preparation: The sample is prepared similarly to the HPLC analysis, dissolved in a solvent compatible with ESI-MS, such as methanol or acetonitrile with a small amount of formic acid to promote ionization.

Logical Flow for MS Identity and Isotopic Analysis:



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MS Identity and Isotopic Analysis Workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H -NMR (Proton NMR) spectroscopy is a powerful tool for confirming the chemical structure of **Desipramine-d4**. The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms the successful isotopic labeling.

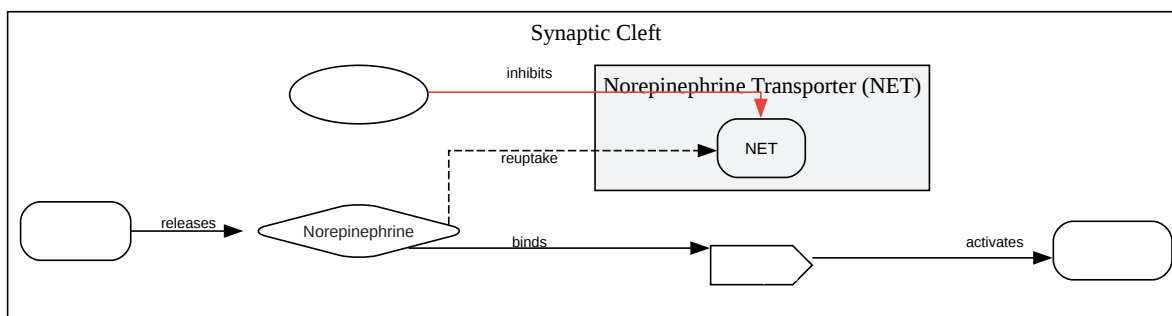
Methodology:

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent such as Deuterated Chloroform (CDCl_3) or Deuterated Methanol (CD_3OD).
- Analysis: A standard ^1H -NMR spectrum is acquired. The spectrum is then compared to the spectrum of an unlabeled Desipramine standard.
- Interpretation: The key diagnostic feature is the attenuation or disappearance of proton signals from the aromatic rings where deuterium has been substituted. The remaining signals should be consistent with the rest of the molecular structure.

Signaling Pathways and Metabolism

Desipramine is a tricyclic antidepressant that primarily acts as a potent inhibitor of the norepinephrine transporter, and to a lesser extent, the serotonin transporter.[11] This inhibition leads to an increase in the concentration of these neurotransmitters in the synaptic cleft, which is believed to be the primary mechanism of its antidepressant action.[11] The metabolism of Desipramine in vivo primarily occurs through hydroxylation and demethylation.[12]

Simplified Signaling Pathway of Desipramine's Action:



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Mechanism of Action of Desipramine.

Conclusion

A thorough interpretation of the Certificate of Analysis for **Desipramine-d4** is essential for ensuring the quality and reliability of research data. By understanding the underlying analytical methodologies and the significance of the reported quantitative values, researchers can confidently use this internal standard in their studies. This guide provides the necessary technical details to facilitate this understanding and to support the robust application of **Desipramine-d4** in drug development and scientific research.

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